

Pyranthrone (CAS Number 128-70-1): A Technical Guide

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Compound of Interest		
Compound Name:	Pyranthrone	
Cat. No.:	B1679902	Get Quote

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Abstract

Pyranthrone, with CAS number 128-70-1, is a synthetically produced vat dye and pigment known for its vibrant orange-gold color and high stability. While extensively utilized in the textile and paint industries, its potential applications in biomedical research and drug development remain largely unexplored. This technical guide provides a comprehensive overview of the currently available information on **pyranthrone**, focusing on its physicochemical properties, synthesis, and purification. It is important to note that, despite extensive searches of scientific literature and chemical databases, no significant data was found regarding the biological activity, mechanism of action, or interaction of **pyranthrone** with cellular signaling pathways. Furthermore, detailed experimental spectral data (NMR, IR, UV-Vis) are not readily available in the public domain. This document aims to consolidate the existing knowledge to serve as a foundational resource for researchers interested in exploring the potential of this compound.

Physicochemical Properties

Pyranthrone is a polycyclic aromatic hydrocarbon characterized by its quinone structure. Its properties are summarized in the tables below.

Table 1: General and Chemical Properties of Pyranthrone



Property	Value	Source(s)
CAS Number	128-70-1	[1]
Molecular Formula	C30H14O2	[1][2]
Molecular Weight	406.43 g/mol	[2]
IUPAC Name	Pyranthrene-8,16-dione	[2]
Synonyms	Vat Orange 9, C.I. 59700, Gold Orange G	[1]
Appearance	Yellow-brown to orange powder	[1]

Table 2: Physical Properties of Pyranthrone

Property	Value	Source(s)
Melting Point	>300 °C (decomposes)	[1]
Boiling Point	703.7 °C (Predicted)	[1]
Density	1.5 g/cm ³	[1]
Solubility	Insoluble in water; Soluble in DMSO	[1][2]
LogP	7.01 (Predicted)	[1]

Synthesis and Purification

The primary method for synthesizing **pyranthrone** involves the dimerization and cyclization of 2-methyl-1-anthraquinone. A general experimental protocol, adapted from industrial synthesis patents, is provided below.

Experimental Protocol: Synthesis of Pyranthrone

Materials:

• 2,2'-dimethyl-1,1'-dianthraquinonyl



- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Water
- Organic hydroxy compound (e.g., beta-ethoxyethanol)
- Sulfuric acid (for purification)

Procedure:[3]

- Ring Closure: A mixture of 1 part of 2,2'-dimethyl-1,1'-dianthraquinonyl is heated to a temperature between 110 °C and 160 °C.[3]
- This reaction is carried out in the presence of at least 1 part of an alkali (NaOH or KOH)
 dissolved in water to a concentration of at least 30%.[3]
- An organic hydroxy compound (at least 0.1 part) is added as a reducing agent to facilitate the reaction.[3]
- The mixture is agitated at this temperature for a sufficient time to ensure the complete ring closure to **pyranthrone**.[3]
- Isolation: The reaction mass is then "drowned" in a large volume of water.[3]
- The precipitated solid **pyranthrone** is collected by filtration.[3]
- The filter cake is washed thoroughly with water to remove any remaining alkali.[3]
- The product is then dried.[3]

Experimental Protocol: Purification of Pyranthrone (Acid Pasting)

Materials:

- Crude Pyranthrone
- Concentrated Sulfuric Acid



Water

Procedure:[3]

- The crude pyranthrone is dissolved in concentrated sulfuric acid. This process is known as "acid pasting."[3]
- The solution is then carefully diluted with water, causing the purified pyranthrone to precipitate out.
- The precipitate is collected by filtration, washed with water until neutral, and then dried to yield the purified product.

Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **Pyranthrone**.

Spectral Data

Detailed experimental spectral data for **pyranthrone**, including 1H NMR, 13C NMR, FT-IR, and UV-Vis spectra, are not readily available in the public scientific literature. Commercial suppliers may offer to provide some of this data upon request for a specific batch of their product.

Biological Activity and Signaling Pathways

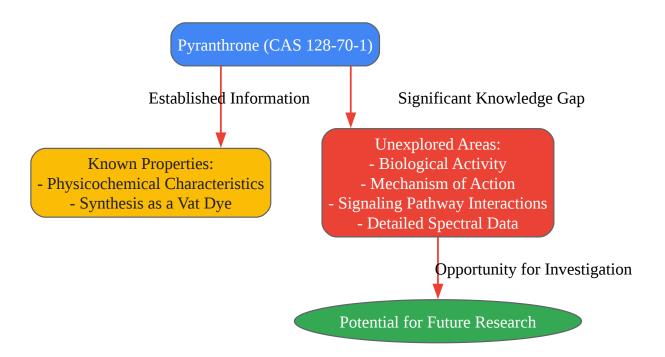
A comprehensive search of scientific databases, including PubMed, Scopus, and Google Scholar, did not yield any published research on the biological activity of **pyranthrone** (CAS 128-70-1). While some studies have investigated the anticancer and other biological properties



of various pyran-containing derivatives, none of these studies specifically mention or test **pyranthrone**.[4][5][6][7][8][9]

Consequently, there is no information available regarding the mechanism of action of **pyranthrone**, its potential molecular targets, or any signaling pathways it might modulate. This represents a significant knowledge gap and a potential area for future research.

Logical Relationship: Current Knowledge Gap



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Caption: The current state of knowledge on **Pyranthrone** highlights a significant research gap.

Safety Information

Based on available safety data sheets, **pyranthrone** is not classified as a hazardous substance. However, standard laboratory safety precautions should be observed when handling this compound. This includes wearing personal protective equipment such as gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Conclusion



Pyranthrone is a well-characterized compound in the field of industrial chemistry, with established methods for its synthesis and purification. However, its potential in the biomedical and pharmaceutical sciences is completely uncharted territory. The lack of data on its biological effects and interactions with cellular systems presents a unique opportunity for researchers. This technical guide consolidates the currently available information to provide a starting point for such investigations, which could potentially uncover novel therapeutic applications for this otherwise well-known dye.

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